

# Lack of Peer-Reviewed Studies Hinders Comparative Analysis of Carabrolactone A

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carabrolactone A

Cat. No.: B15592699

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Despite a comprehensive search of scientific literature, no peer-reviewed studies validating the specific biological activity of **Carabrolactone A** could be identified. This absence of published data prevents a direct comparative analysis of its performance against other alternatives as requested.

**Carabrolactone A** is a sesquiterpenoid natural product isolated from plants of the *Carpesium* genus (Asteraceae family). While its existence is confirmed with a registered CAS number (1187925-30-9), the scientific community has yet to publish detailed investigations into its pharmacological effects.

The *Carpesium* genus is known for producing a variety of bioactive compounds, with many species traditionally used in folk medicine for their anti-inflammatory, anti-tumor, and other therapeutic properties.<sup>[1][2][3][4][5][6]</sup> Recent research on other compounds from *Carpesium*, abrotanoides, the source of **Carabrolactone A**, has revealed significant anti-inflammatory activity. For instance, a novel meroterpenoid, Carpesabrolide A, was recently reported to inhibit nitric oxide (NO) production with an IC<sub>50</sub> value of 2.7  $\mu$ M, proving more potent than the positive control, dexamethasone.<sup>[7]</sup>

However, without specific experimental data on **Carabrolactone A**, it is not possible to provide the requested comparison guides, including quantitative data tables, detailed experimental protocols, and visualizations of signaling pathways.

## Alternative Focus: Bioactive Compounds from the Carpesium Genus

Given the rich phytochemical profile of the Carpesium genus, a comparative analysis could be conducted on a more extensively studied compound from this family, such as Carabrone. Carabrone is another bioactive sesquiterpenoid from Carpesium abrotanoides with documented anti-inflammatory, anti-fungal, and anti-tumor activities.[3]

Should you be interested in a comparison guide for a different, well-documented compound, please provide the name, and a similar in-depth analysis can be performed.

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- To cite this document: BenchChem. [Lack of Peer-Reviewed Studies Hinders Comparative Analysis of Carabrolactone A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15592699#peer-reviewed-studies-validating-carabrolactone-a-activity]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)